

# Personal protective equipment for handling 2-Methyl-1,3-benzoxazol-5-amine

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## Compound of Interest

Compound Name: 2-Methyl-1,3-benzoxazol-5-amine

Cat. No.: B1270466

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## Essential Safety and Handling Guide for 2-Methyl-1,3-benzoxazol-5-amine

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Methyl-1,3-benzoxazol-5-amine** in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-Methyl-1,3-benzoxazol-5-amine**
- CAS Number: 72745-76-7
- Molecular Formula: C<sub>8</sub>H<sub>8</sub>N<sub>2</sub>O [1]
- Molecular Weight: 148.16 g/mol [1]

## Hazard Identification and Classification

**2-Methyl-1,3-benzoxazol-5-amine** is classified as a hazardous substance. Below is a summary of its hazard classifications.

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	H302	Warning	Harmful if swallowed
Serious Eye Irritation/Damage	2A	H319	Warning	Causes serious eye irritation
Skin Corrosion/Irritation	2	H315	Warning	Causes skin irritation
Specific Target Organ Toxicity	3	H335	Warning	May cause respiratory irritation

GHS Pictogram:

- GHS07: Exclamation Mark[1]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Methyl-1,3-benzoxazol-5-amine** to minimize exposure.

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
Skin Protection	Wear protective gloves and clothing to prevent skin contact.[2]
Respiratory Protection	Use only outdoors or in a well-ventilated area.[2] Avoid breathing dust/fume/gas/mist/vapors/spray.[2]

## Handling and Storage Procedures

Proper handling and storage are crucial to maintaining the chemical's stability and preventing accidents.

### Handling:

- Wash face, hands, and any exposed skin thoroughly after handling.[2]
- Do not eat, drink, or smoke when using this product.[2]
- Avoid dust formation.[2]
- Ensure adequate ventilation, especially in confined areas.[2]
- Eyewash stations and safety showers must be close to the workstation location.[2]

### Storage:

- Store in a well-ventilated place.[2]
- Keep container tightly closed.[2]
- Store locked up.[2]
- This compound is a combustible solid.[1]

## Emergency and First-Aid Measures

Immediate and appropriate first-aid is critical in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[2]
Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Ingestion	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[2]

## Spill and Disposal Procedures

In the event of a spill, follow these procedures to mitigate the hazard. For disposal, adhere to approved waste disposal protocols.

### Spill Response:

- Sweep up and shovel into suitable containers for disposal.[2]
- Avoid dust formation.[2]
- Use dry clean up procedures and avoid generating dust.[3]

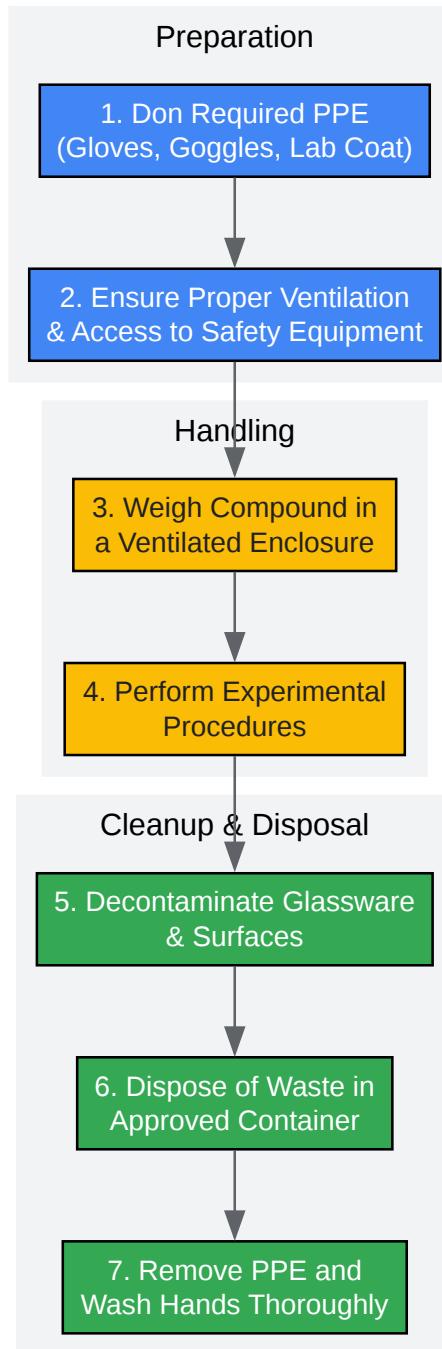
### Disposal:

- Dispose of contents/container to an approved waste disposal plant.[2]

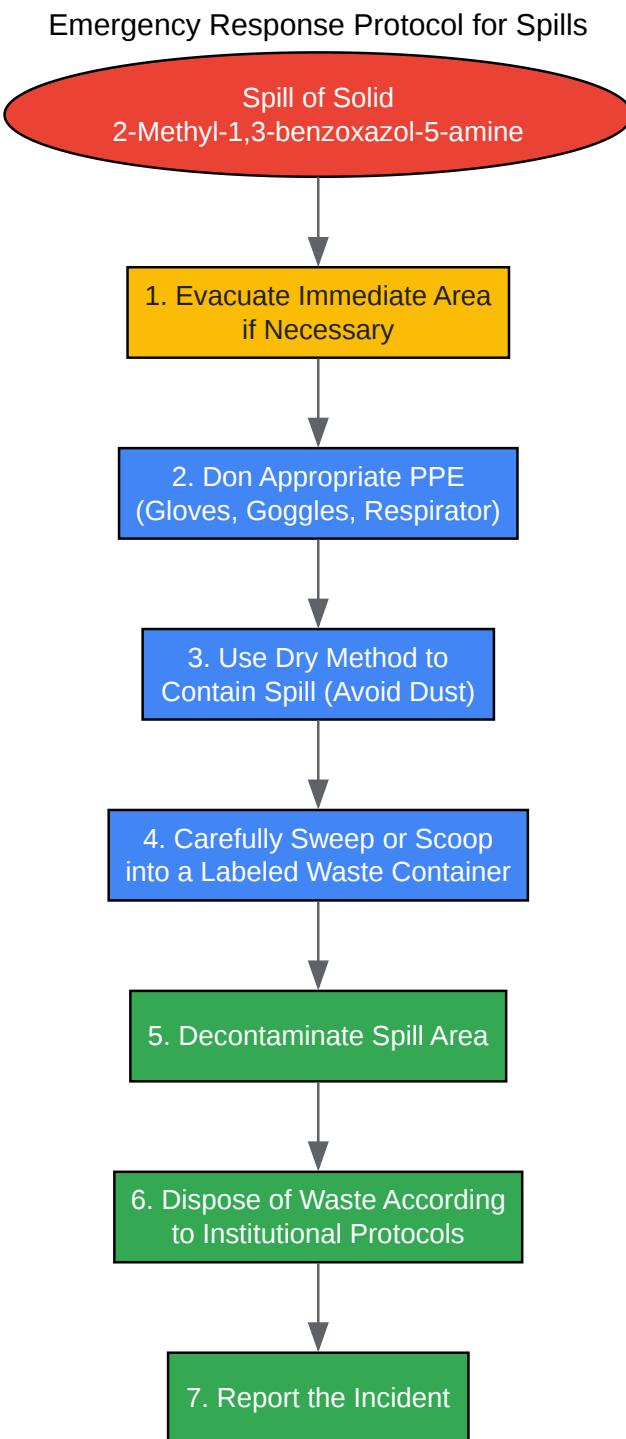
# Experimental Workflow and Safety Protocol Diagrams

To ensure operational clarity, the following diagrams illustrate the necessary workflows for handling and emergency response.

## Workflow for Handling 2-Methyl-1,3-benzoxazol-5-amine

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Caption: Standard operating procedure for handling **2-Methyl-1,3-benzoxazol-5-amine**.



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Caption: Step-by-step procedure for managing a spill of **2-Methyl-1,3-benzoxazol-5-amine**.

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## References

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